

Technical Support Center: Optimizing Cross-Coupling Reactions of 3-Bromo-2-iodopyridine

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Compound of Interest

Compound Name: 3-Bromo-2-iodopyridine

CAS No.: 408502-43-2

Cat. No.: B1290381

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Welcome to the technical support guide for researchers, scientists, and drug development professionals working with **3-Bromo-2-iodopyridine**. This versatile building block offers two distinct reaction handles for sequential functionalization, but achieving high efficiency and selectivity can be challenging. This guide, structured in a question-and-answer format, provides expert insights and troubleshooting strategies to help you navigate the critical interplay of base and solvent in your cross-coupling reactions.

Section 1: Foundational Principles & FAQs

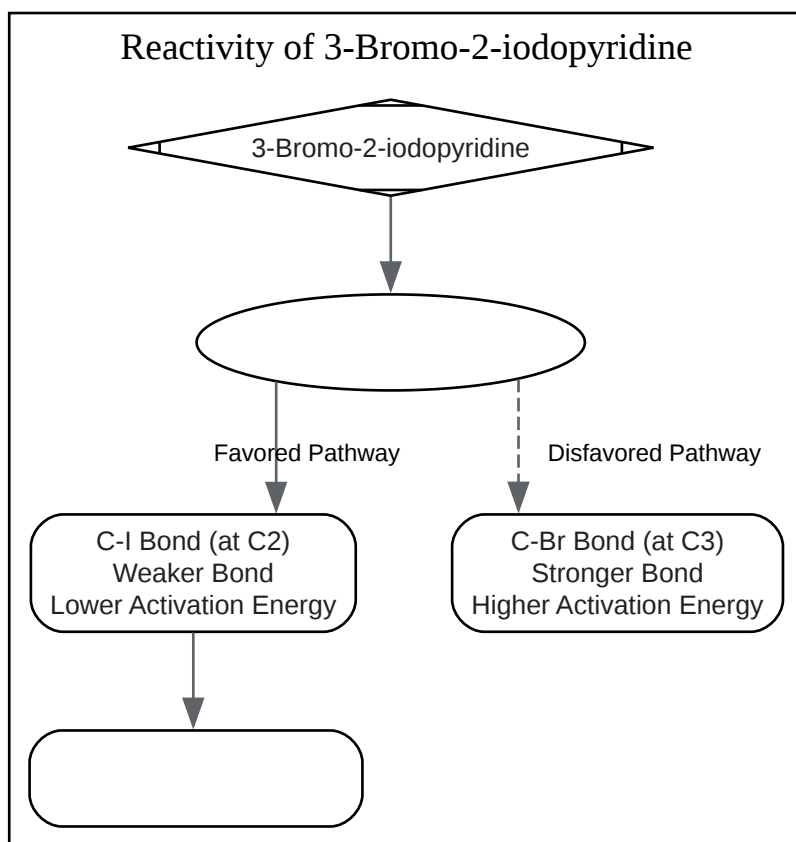
This section addresses the fundamental concepts governing the reactivity of **3-Bromo-2-iodopyridine**.

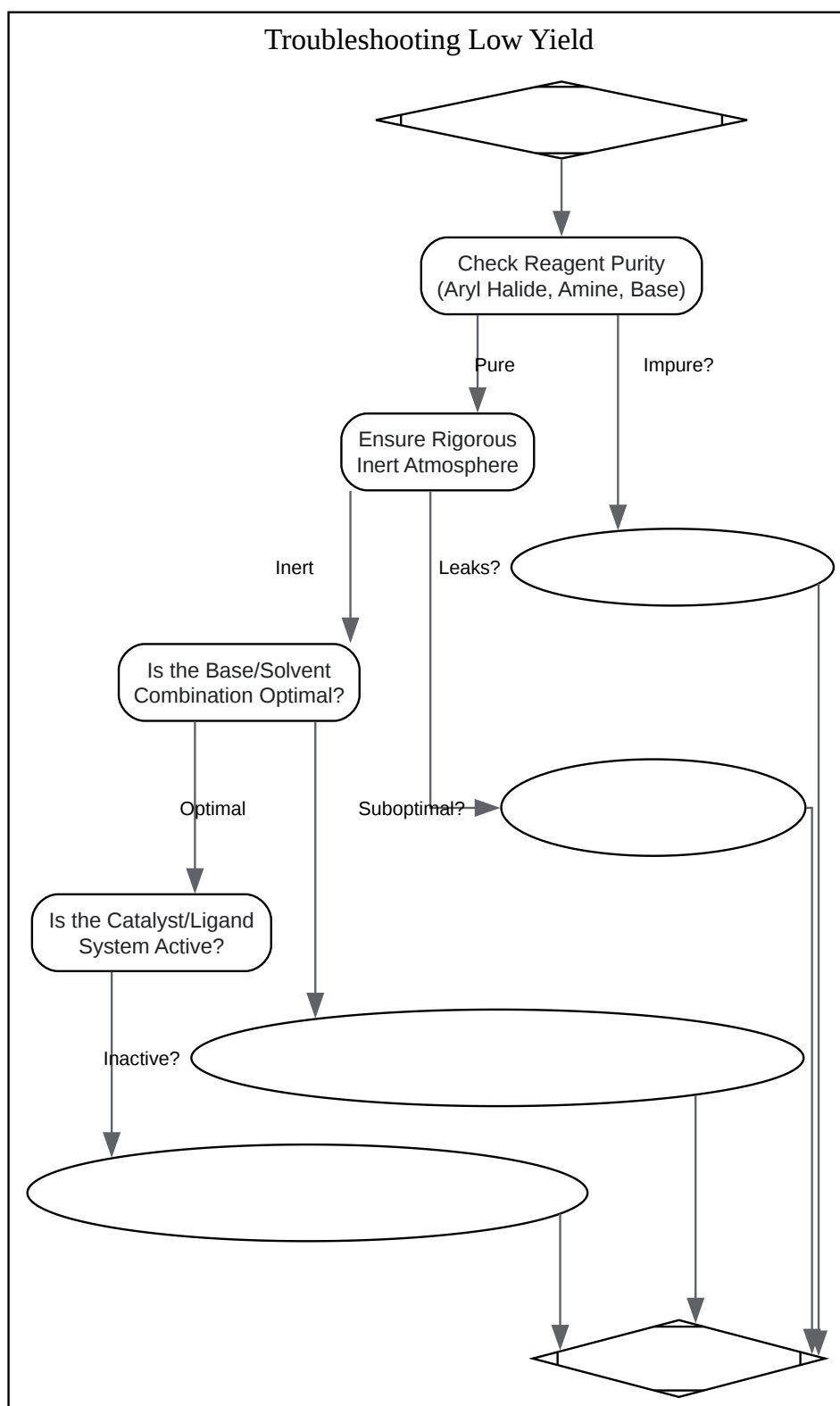
Q1: Which position on 3-bromo-2-iodopyridine is more reactive in palladium-catalyzed cross-coupling, and why?

The iodine atom at the C-2 position is significantly more reactive than the bromine atom at the C-3 position. This selectivity is a direct consequence of the difference in carbon-halogen bond

dissociation energies. The C-I bond is weaker than the C-Br bond, making it more susceptible to oxidative addition to the palladium(0) catalyst, which is often the rate-determining step in the catalytic cycle.^{[1][2]}

Therefore, under standard cross-coupling conditions, reactions like Suzuki-Miyaura, Sonogashira, and Buchwald-Hartwig amination will preferentially occur at the C-2 iodo position.^[3]





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